

Spectroscopic Properties of Acid Yellow 61: An In-depth Technical Guide

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Compound of Interest

Compound Name: Acid yellow 61

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic properties of the monoazo dye, **Acid Yellow 61** (C.I. 18968). Due to the limited availability of specific published quantitative spectroscopic data for **Acid Yellow 61**, this guide utilizes data from the structurally similar and well-characterized Acid Yellow 17 as a representative analogue to illustrate the dye's expected spectroscopic behavior. This document outlines the fundamental principles of UV-Visible absorption and fluorescence spectroscopy and provides detailed, generalized experimental protocols for the characterization of such dyes. Furthermore, this guide includes key identification and safety information for **Acid Yellow 61** to ensure its proper handling and use in a research environment.

Introduction to Acid Yellow 61

Acid Yellow 61, identified by the CAS number 12217-38-8 and Colour Index number 18968, is a synthetic organic compound belonging to the single azo class of dyes.[1] It presents as a yellow powder that is soluble in water.[1][2] Its primary applications are in the dyeing of wool, silk, and polyamide fibers, as well as in the coloring of leather.[3][4] While some sources

indicate that **Acid Yellow 61** is a fluorescent dye, specific quantitative data on its photophysical properties are not readily available in published literature.

Chemical and Physical Properties

A summary of the key identification and physical properties of **Acid Yellow 61** is presented in Table 1.

Table 1: Chemical and Physical Properties of **Acid Yellow 61**

Property	Value	Reference(s)
Chemical Name	Benzenesulfonic acid, 2,5-dichloro-4-[4,5-dihydro-3-methyl-5-oxo-4-[[2-[(ethylphenylamino)sulfonyl]phenyl]azo]-1H-pyrazol-1-yl]-, sodium salt	[5]
C.I. Name	Acid Yellow 61	[1][6]
C.I. Number	18968	[1][4][6]
CAS Number	12217-38-8	[1][4][6]
Molecular Formula	C ₂₄ H ₂₀ Cl ₂ N ₅ NaO ₆ S ₂	[1][4][6]
Molecular Weight	632.47 g/mol	[1][4][6]
Appearance	Yellow Powder	[1][2]
Solubility	Soluble in water	[1][2]

Spectroscopic Characterization

The spectroscopic properties of a dye are fundamental to understanding its color, photostability, and potential applications in various scientific fields. The key techniques for characterizing dyes like **Acid Yellow 61** are UV-Visible (UV-Vis) absorption spectroscopy and fluorescence spectroscopy.

UV-Visible Absorption Spectroscopy

UV-Vis spectroscopy measures the absorption of light in the ultraviolet and visible regions of the electromagnetic spectrum. The wavelength of maximum absorption (λ_{max}) corresponds to the energy required to promote an electron from the ground state to an excited state. For azo dyes, these absorptions are typically due to $\pi \rightarrow \pi^*$ and $n \rightarrow \pi^*$ electronic transitions within the chromophore.

Fluorescence Spectroscopy

Fluorescence is the emission of light by a substance that has absorbed light or other electromagnetic radiation. After a molecule absorbs energy and is promoted to an excited electronic state, it can return to the ground state by emitting a photon. The emitted light is of a longer wavelength (lower energy) than the absorbed light, a phenomenon known as the Stokes shift. The fluorescence emission spectrum provides the wavelength of maximum emission (λ_{em}).

Representative Spectroscopic Data (Analogue: Acid Yellow 17)

Due to the absence of specific quantitative spectroscopic data for **Acid Yellow 61** in the literature, this section presents data for Acid Yellow 17, a structurally related monoazo dye, to serve as a representative example.

Table 2: Spectroscopic Properties of Representative Analogue (Acid Yellow 17)

Parameter	Wavelength (nm)	Transition Assignment	Reference(s)
UV-Vis Absorption Maxima (λ_{max})	224	$\pi \rightarrow \pi^*$ (primary)	[1]
254	$\pi \rightarrow \pi^*$ (secondary)	[1]	
400	$n \rightarrow \pi^*$	[1][6]	
Fluorescence Emission Maxima (λ_{em})	295	-	
306	-	[1]	
412	-	[1]	
437	-	[1]	

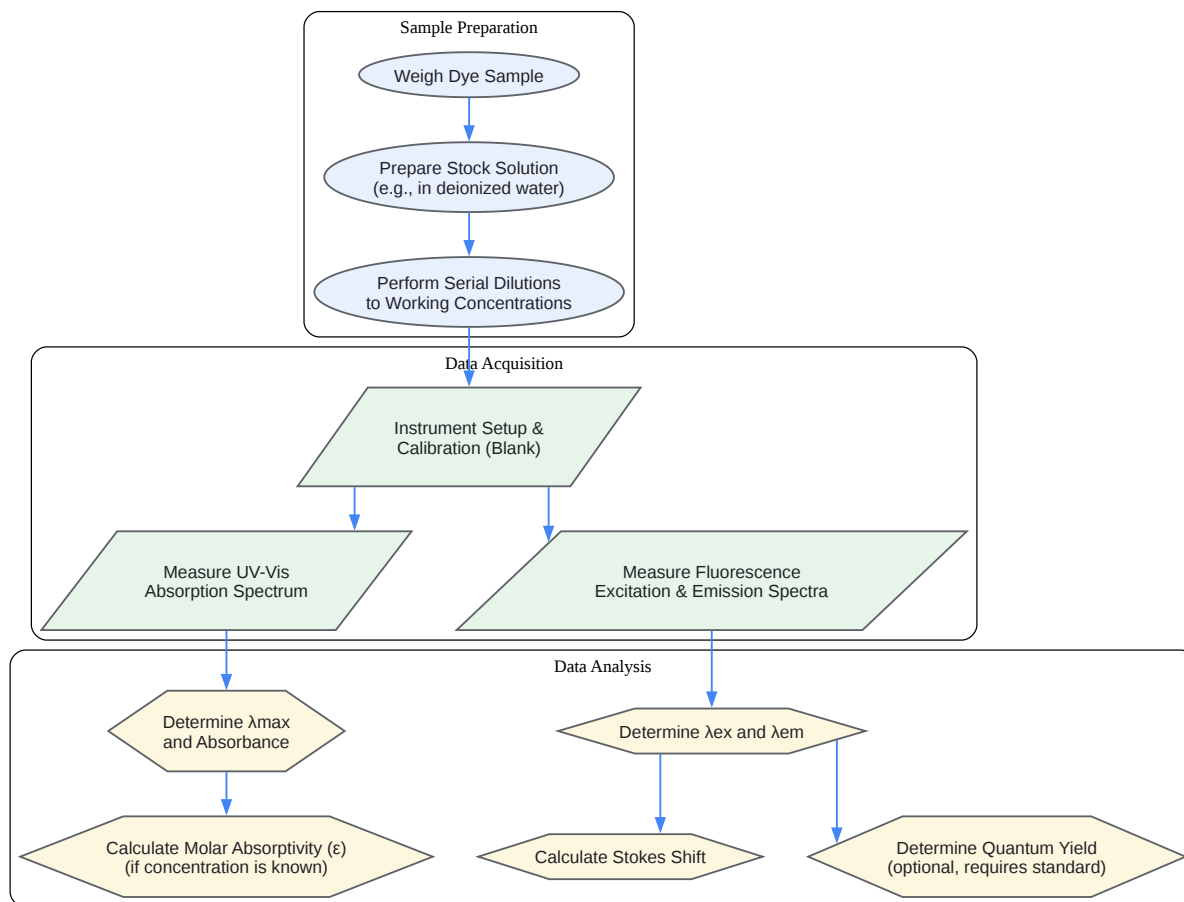
Another related compound, Acid Yellow 23 (Tartrazine), has a maximum absorption wavelength (λ_{max}) of approximately 428 nm.[7]

Experimental Protocols

The following sections provide detailed, generalized methodologies for the spectroscopic analysis of acid dyes like **Acid Yellow 61**.

General Workflow for Spectroscopic Analysis

The general workflow for the spectroscopic characterization of a dye involves sample preparation, instrument setup, data acquisition, and data analysis.



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A diagram illustrating the general workflow for the spectroscopic analysis of a fluorescent dye.

Protocol for UV-Visible Spectroscopy

- Materials and Instrumentation:
 - **Acid Yellow 61** powder
 - Deionized water or other appropriate solvent
 - Volumetric flasks and pipettes
 - Quartz cuvettes (1 cm path length)
 - Dual-beam UV-Vis spectrophotometer
- Procedure:
 1. Stock Solution Preparation: Accurately weigh a small amount of **Acid Yellow 61** and dissolve it in a known volume of deionized water in a volumetric flask to prepare a stock solution of known concentration (e.g., 10^{-3} M).
 2. Working Solution Preparation: Perform serial dilutions of the stock solution to prepare a series of working solutions with concentrations in the range of 10^{-6} to 10^{-5} M.
 3. Instrument Setup: Turn on the spectrophotometer and allow the lamps to warm up. Set the desired wavelength range for scanning (e.g., 200-800 nm).
 4. Blank Measurement: Fill a quartz cuvette with the solvent (deionized water) and place it in both the sample and reference holders of the spectrophotometer. Run a baseline correction or "zero" the instrument.
 5. Sample Measurement: Empty the sample cuvette, rinse it with one of the working solutions, and then fill it with the same solution. Place the cuvette in the sample holder and record the absorption spectrum.
 6. Repeat: Repeat the measurement for all working solutions.
 7. Data Analysis: From the spectra, determine the wavelength(s) of maximum absorbance (λ_{max}). If a series of concentrations were used, a calibration curve of absorbance vs.

concentration can be plotted to determine the molar absorptivity (ϵ) according to the Beer-Lambert law ($A = \epsilon bc$).

Protocol for Fluorescence Spectroscopy

- Materials and Instrumentation:
 - **Acid Yellow 61** solutions (prepared as for UV-Vis)
 - Quartz fluorescence cuvettes (1 cm path length, four polished sides)
 - Spectrofluorometer
- Procedure:
 1. Instrument Setup: Turn on the spectrofluorometer and allow the lamp to stabilize.
 2. Blank Measurement: Fill a cuvette with the solvent and record its emission spectrum to check for any background fluorescence.
 3. Excitation Spectrum: Place a dilute solution of **Acid Yellow 61** in the sample holder. Set the emission monochromator to the expected λ_{em} (if known from a preliminary scan) and scan a range of excitation wavelengths. The resulting spectrum will show the wavelengths of light that are most effective at exciting the dye, with the peak being the excitation maximum (λ_{ex}).
 4. Emission Spectrum: Set the excitation monochromator to the λ_{ex} determined in the previous step (or the λ_{max} from the UV-Vis spectrum). Scan a range of emission wavelengths, starting from a wavelength slightly longer than the excitation wavelength. The resulting spectrum will show the fluorescence emission profile, and the peak will be the emission maximum (λ_{em}).
 5. Data Analysis: Identify the λ_{ex} and λ_{em} from the spectra. The Stokes shift can be calculated as the difference between λ_{em} and λ_{ex} (or λ_{max}).

Safety and Handling

A Safety Data Sheet (SDS) for a similar monoazo dye, "Acid Dye Sun Yellow," indicates that these types of dyes may be harmful if swallowed.[8][9] It is recommended to wear protective gloves, clothing, and eye protection when handling **Acid Yellow 61**. [8][9] Avoid creating dust and ensure thorough washing after handling.[8][9] In case of eye contact, rinse cautiously with water for several minutes.[8][9] If on skin, wash with plenty of soap and water.[8][9]

Conclusion

This technical guide provides a foundational understanding of the spectroscopic properties of **Acid Yellow 61**, supplemented with representative data from a closely related analogue, Acid Yellow 17. The detailed experimental protocols offer a practical framework for researchers to conduct their own spectroscopic analysis of this and similar dyes. Accurate characterization of the UV-Vis absorption and fluorescence properties is crucial for the effective application of **Acid Yellow 61** in scientific research and industrial processes. It is recommended that researchers perform their own spectroscopic measurements to obtain precise data for their specific experimental conditions.

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